

A Technical Guide to the Physical and Chemical Properties of Potassium Periodate Powder

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Compound of Interest

Compound Name: *potassium;periodate*

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Introduction

Potassium periodate (KIO_4) is an inorganic salt composed of a potassium cation (K^+) and a periodate anion (IO_4^-). It is a powerful oxidizing agent with significant applications in analytical chemistry, organic synthesis, and various industrial processes. This technical guide provides a comprehensive overview of the physical and chemical properties of potassium periodate powder, with a focus on its appearance, structural characteristics, and key analytical methodologies.

Physical and Chemical Properties

Potassium periodate is typically a white, odorless, crystalline powder.[1][2] It is stable under normal conditions but acts as a strong oxidizer, especially in the presence of combustible materials.[3]

Data Presentation: Quantitative Properties

The following tables summarize the key quantitative physical and chemical properties of potassium periodate.

Table 1: General and Physical Properties

Property	Value	Reference
Molecular Formula	KIO ₄	[1][4]
Molecular Weight	230.00 g/mol	[2][4]
Appearance	White crystalline powder	[1]
Odor	Odorless	[1][2][4]
Density	3.618 g/cm ³	[1]
Melting Point	582 °C (decomposes)	[1][4]

Table 2: Solubility Data

Solvent	Temperature (°C)	Solubility (g/100 mL)	Reference
Water	0	0.17	[1]
Water	20	0.42	[1][4]
Water	80	4.44	[1]
Water	100	7.87	[1]
Ethanol	-	Insoluble	

Table 3: Crystallographic Data

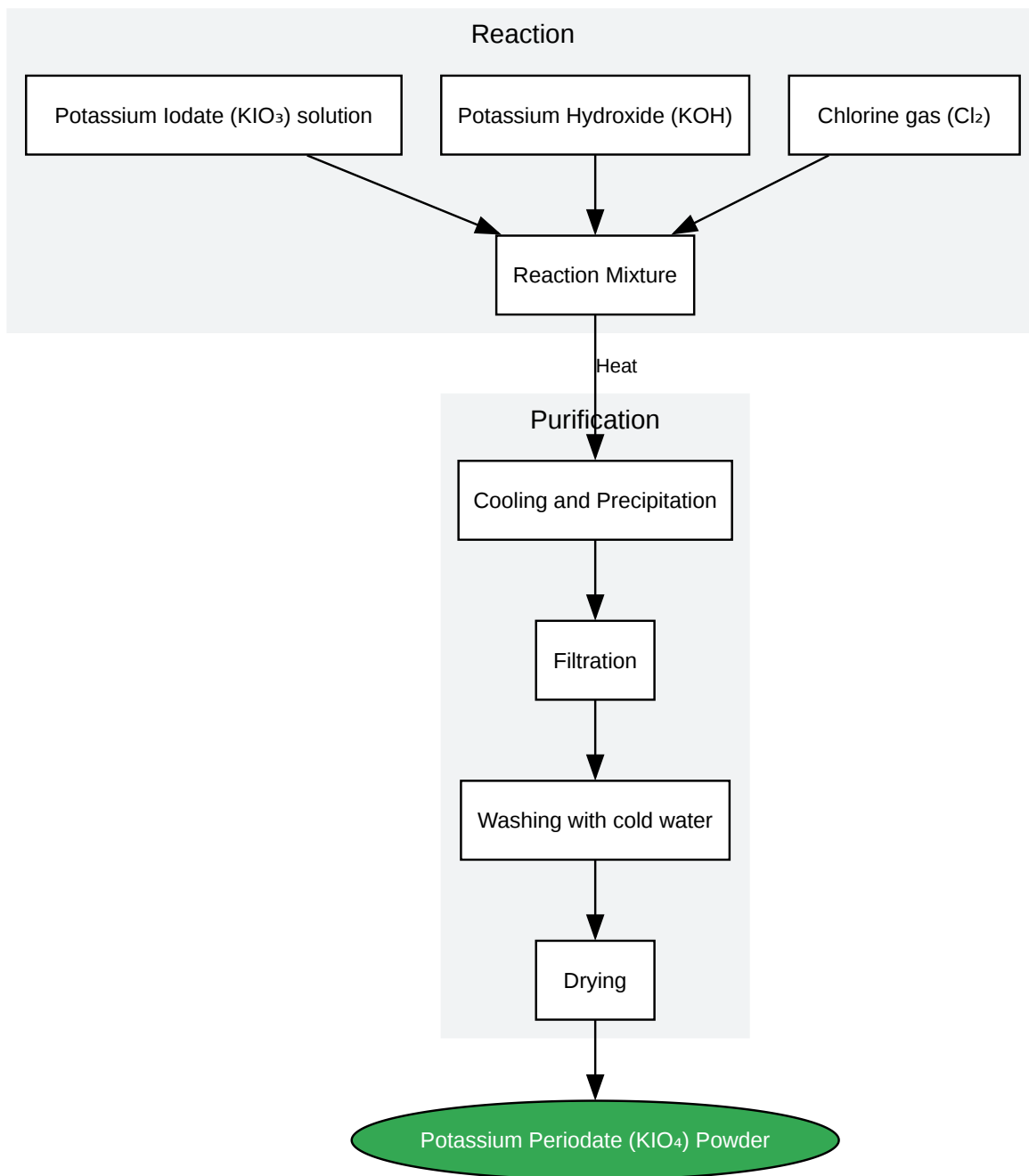
Parameter	Value	Reference
Crystal System	Tetragonal	[1]
Space Group	I4 ₁ /a	[1]

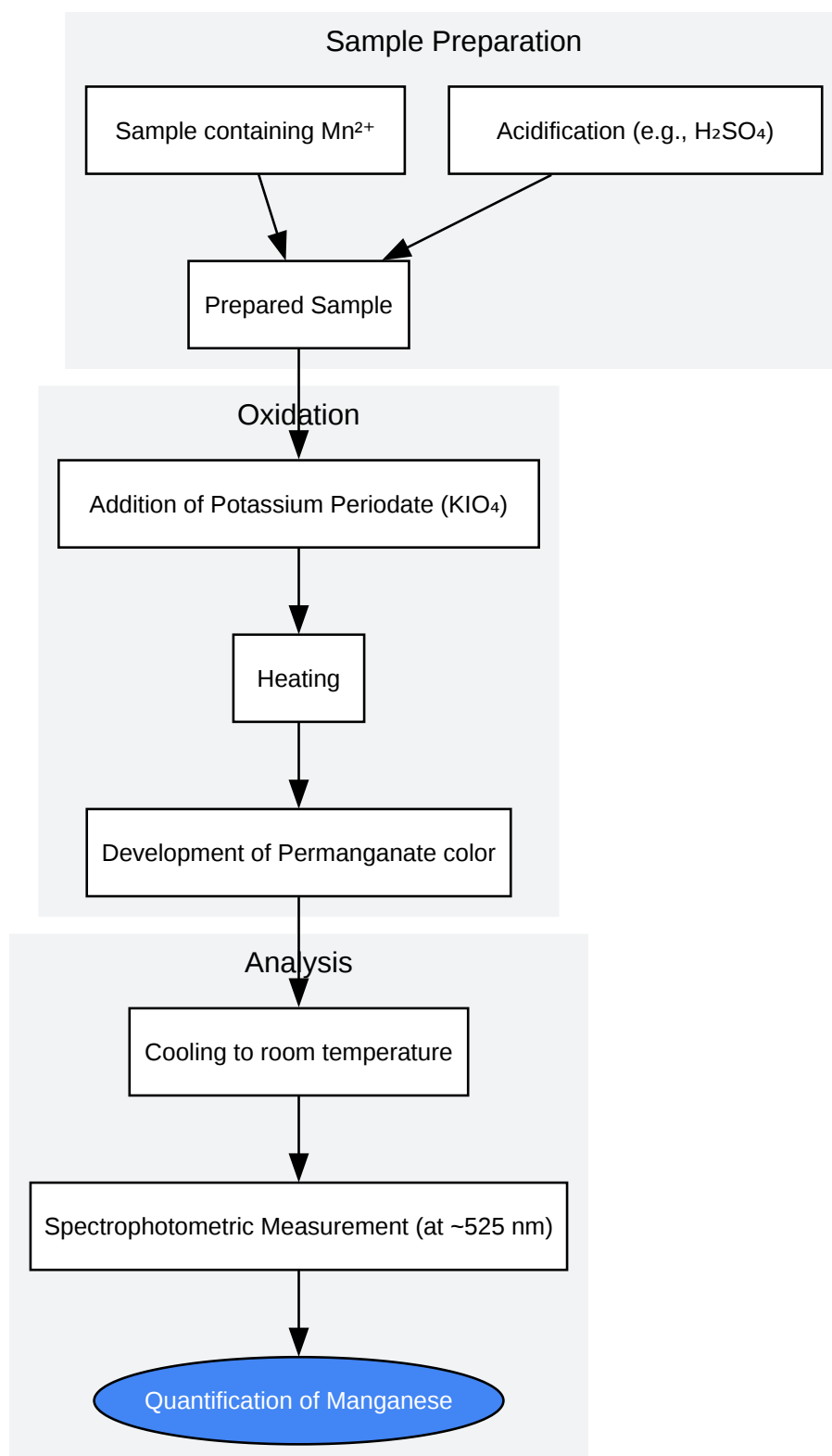
Experimental Protocols

Synthesis of Potassium Periodate

A common laboratory-scale synthesis of potassium periodate involves the oxidation of potassium iodate (KIO_3) in an alkaline medium.

Experimental Workflow: Synthesis of Potassium Periodate





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